The Advent of Axial Chirality: A Technical History of Binaphthyldithiol Compounds

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Compound of Interest

Compound Name:	*[1,1'-Binaphthalene]-2,2'-dithiol*
CAS No.:	*102555-71-5*
Cat. No.:	*B011251*

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An In-depth Guide for Researchers in Synthetic Chemistry and Drug Development

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Abstract

The C_2-symmetric binaphthyl scaffold has been a cornerstone of asymmetric catalysis and stereoselective synthesis for decades. Within this esteemed class of chiral ligands, binaphthyldithiol (BINAS) and its derivatives have carved out a significant niche, offering unique electronic and steric properties that have been exploited in a range of catalytic transformations. This technical guide provides a comprehensive overview of the discovery and historical development of binaphthyldithiol compounds, tracing their origins from the foundational work on atropisomeric biaryls to their modern applications. We will delve into the evolution of synthetic methodologies, from early, challenging preparations to more refined and scalable routes, and explore the critical role of these compounds as ligands in asymmetric catalysis. This guide is intended to serve as a valuable resource for researchers, scientists, and

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professionals in drug development by providing not only a historical perspective but also practical insights into the synthesis and application of this important class of chiral molecules.

The Genesis of a Chiral Scaffold: The Rise of Binaphthyl Atropisomers

The story of binaphthyldithiol is intrinsically linked to the broader appreciation and development of axially chiral biaryl compounds. The concept of atropisomerism, where restricted rotation around a single bond leads to isolable enantiomers, was a pivotal development in stereochemistry. The 1,1'-binaphthyl framework, with its inherent steric hindrance to free rotation around the C1-C1' bond, became a prototypical example of this phenomenon.

The true potential of this structural motif in asymmetric synthesis was unlocked with the development of 1,1'-bi-2-naphthol (BINOL) and 2,2'-bis(diphenylphosphino)-1,1'-binaphthyl (BINAP). The pioneering work of Noyori and his-coworkers in the 1980s on BINAP-metal complexes for asymmetric hydrogenation reactions marked a watershed moment, demonstrating the exceptional levels of enantioselectivity that could be achieved with C_2-symmetric binaphthyl ligands.[1] This success spurred intense research into other binaphthyl-based ligands with varied coordinating atoms, setting the stage for the exploration of sulfur-containing analogues.

The Emergence of Binaphthyldithiol (BINAS): Early Synthetic Endeavors

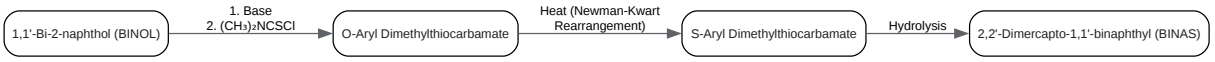
While a definitive, single "discovery" paper for binaphthyldithiol (2,2'-dimercapto-1,1'-binaphthyl) is not as clearly defined as that for BINAP, its development can be traced to the broader exploration of functionalized binaphthyl systems by prominent research groups in the mid to late 20th century. The work of Nobel laureate Donald J. Cram on host-guest chemistry and the synthesis of stereochemically rigid macrocycles heavily relied on the binaphthyl scaffold.[2][3][4][5][6] His group's extensive investigation into biaryl chemistry included the synthesis of various functionalized derivatives to create chiral cavities for molecular recognition.

One of the earliest documented synthetic routes to a binaphthyldithiol derivative was reported by Cram's group.[7] Although focused on a substituted version, the methodology laid the

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groundwork for accessing the parent dithiol. The early synthetic strategies were often multi-step and lacked the efficiency of modern methods.

A common historical approach to racemic binaphthyldithiol involved a Newman-Kwart rearrangement. This process typically starts from the more readily available BINOL, which is converted to a thiocarbamate. Thermal rearrangement followed by hydrolysis then yields the desired dithiol.



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Figure 1: A generalized schematic of the Newman-Kwart rearrangement approach to synthesize BINAS from BINOL.

Another classical, albeit often lower-yielding, method involved the Ullman coupling of 1-bromo-2-naphthalenesulfonic acid. The resulting 1,1'-binaphthalene-2,2'-disulfonic acid could then be converted to the dithiol.

Modern Synthetic Methodologies: Towards Efficiency and Scalability

Recognizing the potential of BINAS as a chiral ligand, researchers have developed more practical and efficient synthetic routes over the years. A significant advancement involves the lithiation of 2,2'-dibromo-1,1'-binaphthyl followed by quenching with elemental sulfur. The resulting disulfide is then reduced to afford the target dithiol. This method offers a more direct pathway to the binaphthyldithiol core.

The synthesis of enantiomerically pure BINAS has also been a key focus. Two primary strategies have emerged:

- Resolution of Racemic BINAS: This involves the separation of the enantiomers of the racemic dithiol or a suitable derivative. Methods such as the formation of diastereomeric derivatives with a chiral resolving agent, followed by separation and subsequent removal of

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the chiral auxiliary, have been employed. Enzymatic resolution, for instance, has been successfully applied to the hydrolysis of a diacyl derivative of BINAS.

- Asymmetric Synthesis: A more elegant approach is the synthesis of enantiopure BINAS from an enantiomerically pure precursor. Starting with optically pure BINOL, which is commercially available, allows for the synthesis of enantiopure BINAS without the need for a resolution step. This is often the preferred method in modern synthetic chemistry.

Experimental Protocol: Synthesis of Racemic Binaphthyldithiol via Newman-Kwart Rearrangement

This protocol is a representative example of a common synthetic route to racemic BINAS.

Step 1: Synthesis of (±)-1,1'-Binaphthyl-2,2'-bis(O-dimethylthiocarbamate)

- To a stirred solution of racemic 1,1'-bi-2-naphthol (1.0 eq) in anhydrous dimethylformamide (DMF), add sodium hydride (2.2 eq, 60% dispersion in mineral oil) portion-wise at 0 °C under an inert atmosphere.
- Allow the reaction mixture to warm to room temperature and stir for 30 minutes.
- Cool the mixture back to 0 °C and add dimethylthiocarbamoyl chloride (2.2 eq) in one portion.
- Stir the reaction at room temperature for 12 hours.
- Pour the reaction mixture into ice-water and extract with ethyl acetate.
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford the desired thiocarbamate.

Step 2: Newman-Kwart Rearrangement

- Heat the purified (±)-1,1'-binaphthyl-2,2'-bis(O-dimethylthiocarbamate) neat under an inert atmosphere at 220-240 °C for 2-3 hours.

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- Monitor the reaction by TLC until the starting material is consumed.
- Cool the reaction mixture to room temperature to obtain the crude S-aryl dimethylthiocarbamate.

Step 3: Hydrolysis to (±)-2,2'-Dimercapto-1,1'-binaphthyl (BINAS)

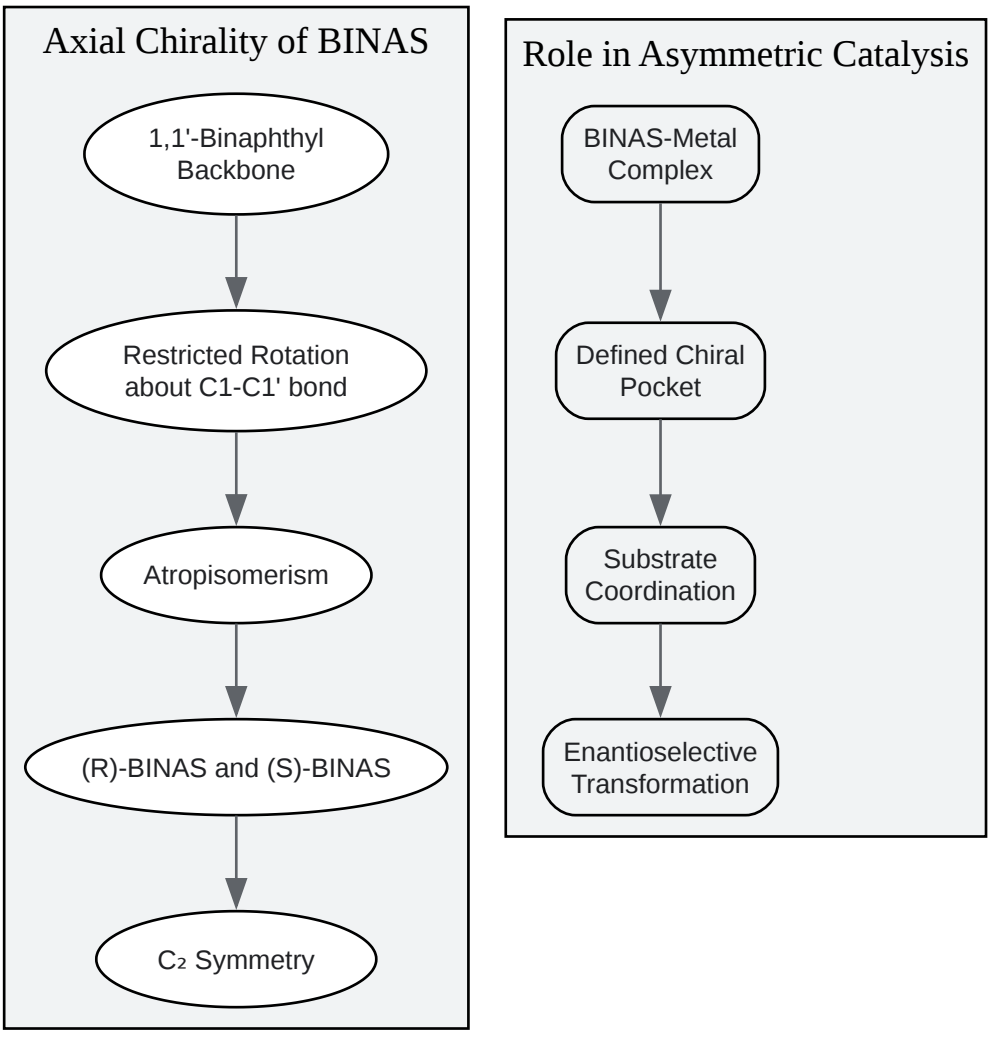
- To a solution of the crude S-aryl dimethylthiocarbamate from the previous step in ethanol, add a solution of potassium hydroxide (excess) in water.
- Reflux the reaction mixture for 12 hours.
- Cool the mixture to room temperature and acidify with hydrochloric acid.
- Extract the product with diethyl ether.
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to yield racemic BINAS.

Stereochemical Properties and Chiral Recognition

The utility of BINAS in asymmetric synthesis stems from its well-defined C_2-symmetric chiral environment. The two naphthalene rings are twisted with respect to each other, creating a chiral pocket around the coordinating sulfur atoms. The dihedral angle between the naphthalene rings is a crucial parameter that influences the steric environment of the catalytic active site.

This defined three-dimensional structure allows for effective chiral recognition, enabling the differentiation between enantiotopic faces of a prochiral substrate when BINAS is complexed to a metal center. The bulky naphthalene backbone creates a rigid and predictable chiral environment, which is essential for high enantioselectivity in catalytic reactions.

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Figure 2: Logical relationship illustrating how the structural features of BINAS lead to its application in asymmetric catalysis.

Applications in Asymmetric Catalysis

BINAS and its derivatives have proven to be versatile ligands for a variety of metal-catalyzed asymmetric reactions. The soft nature of the sulfur donor atoms makes them particularly suitable for complexing with late transition metals such as palladium, rhodium, and copper.

Key Applications Include:

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- Asymmetric Allylic Alkylation: Palladium-BINAS complexes have been effectively used in the asymmetric allylic alkylation of 1,3-diphenylallyl acetate, achieving high enantioselectivities.
- Asymmetric Michael Additions: Copper-BINAS catalysts have shown promise in promoting the conjugate addition of Grignard reagents to enones.
- Asymmetric Heck Reactions: The rigid backbone of BINAS has been advantageous in controlling the stereochemistry of intramolecular Heck reactions.

Data Presentation: Enantioselectivity in a Representative Reaction

Catalyst	Substrate	Reaction Type	Enantiomeric Excess (ee)	Yield (%)
$[Pd_2(dba)_3]$/(S)-BINAS	1,3-Diphenylallyl acetate	Allylic Alkylation	up to 95%	>90%
CuI/(R)-BINAS	Cyclohexenone	Michael Addition	up to 85%	>80%

Note: The values presented are representative and can vary based on specific reaction conditions.

Conclusion and Future Outlook

The discovery and development of binaphthyldithiol compounds represent a significant chapter in the history of asymmetric catalysis. From their conceptual origins in the study of atropisomeric biaryls to their synthesis and application as powerful chiral ligands, BINAS and its derivatives have provided chemists with a valuable tool for stereoselective synthesis. The historical journey of these compounds, from the foundational work of pioneers like Donald J. Cram to the ongoing development of more efficient synthetic routes, underscores the continuous evolution of synthetic organic chemistry.

Future research in this area will likely focus on the development of new BINAS derivatives with tailored electronic and steric properties to address current challenges in asymmetric catalysis. The incorporation of BINAS into multifunctional catalysts and its application in novel, environmentally benign reaction media are also promising avenues for exploration. As the

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demand for enantiomerically pure compounds in the pharmaceutical and fine chemical industries continues to grow, the legacy and utility of binaphthyldithiol are certain to endure.

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